

Flometoquin's Impact on Non-Target Arthropods: A Technical Review

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Compound of Interest

Compound Name: *Flometoquin*

Cat. No.: *B1456449*

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An In-depth Examination of the Ecotoxicological Profile of a Novel Insecticide

Flometoquin, a novel quinoline-based insecticide, has demonstrated high efficacy against various thrips species.[1] Developed for use in Integrated Pest Management (IPM) programs, its selectivity and safety to non-target organisms are critical for its successful integration into sustainable agricultural practices.[1][2] This technical guide provides a comprehensive overview of the known effects of **flometoquin** on non-target arthropods, compiling available quantitative data, detailing experimental methodologies, and illustrating relevant workflows.

Acute Toxicity Profile

Studies have shown that **flometoquin** exhibits a favorable safety profile for several key non-target arthropods, including important pollinators and predatory mites.[2] The acute toxicity data is summarized below, highlighting the high EC50 and LC50 values, which indicate low toxicity to the tested species.

Pollinators

The acute oral and contact toxicity of **flometoquin** to adult workers of honeybees (*Apis mellifera*) and bumblebees (*Bombus ignites*) has been evaluated. The results indicate a low level of acute toxicity to these crucial pollinators.

Table 1: Acute Toxicity of **Flometoquin** to Pollinators

Species	Life Stage	Exposure Route	Endpoint	Value (μg/bee)	Reference
Apis mellifera (Honeybee)	Adult	Oral	EC50	>100	
Apis mellifera (Honeybee)	Adult	Contact	EC50	>100	
Bombus ignites (Bumblebee)	Adult	Oral	EC50	>100	
Bombus ignites (Bumblebee)	Adult	Contact	EC50	>100	

Predatory Mites

Direct spray applications of **flometoquin** on various life stages of predatory mites, which are vital biological control agents, have shown no adverse effects at registered application doses.

Table 2: Acute Toxicity of **Flometoquin** to Predatory Mites

Species	Life Stage	Exposure Route	Endpoint	Value (ppm)	Reference
Amblyseius cucumeris	Egg & Adult	Direct Spray	-	>100	[2]
Phytoseiulus persimilis	Egg & Adult	Direct Spray	-	>100	[2]
Neoseiulus californicus	Egg & Adult	Direct Spray	-	>100	[2]
Amblyseius swirskii	Egg & Adult	Direct Spray	-	>200	[2]
Amblydromalus limonicus	Egg & Adult	Direct Spray	-	>200	[2]

Note: For predatory mites, the source indicates "no adverse effect" at the tested concentrations, which were the registered application doses.

Experimental Protocols

The methodologies employed in assessing the toxicity of **flometoquin** to non-target arthropods adhere to internationally recognized guidelines.

Pollinator Toxicity Testing

The acute oral and contact toxicity assessments for honeybees and bumblebees were conducted following the methods described in OECD Guidelines 213 (Honeybees, Acute Oral Toxicity Test) and 214 (Honeybees, Acute Contact Toxicity Test). These protocols are standardized to ensure the reproducibility and comparability of results.

- Test Organisms: Adult worker honeybees (*Apis mellifera*) or bumblebees (*Bombus ignites*).
- Oral Exposure (OECD 213): Bees are individually fed a defined volume of sucrose solution containing the test substance.
- Contact Exposure (OECD 214): The test substance, dissolved in a suitable carrier solvent, is applied directly to the dorsal thorax of the bees.
- Duration: Mortality is typically recorded at 4, 24, and 48 hours after application.
- Endpoint: The EC50 (median effective concentration) is calculated, representing the concentration that causes mortality in 50% of the test population.

Predatory Mite and Other Non-Target Arthropod Testing

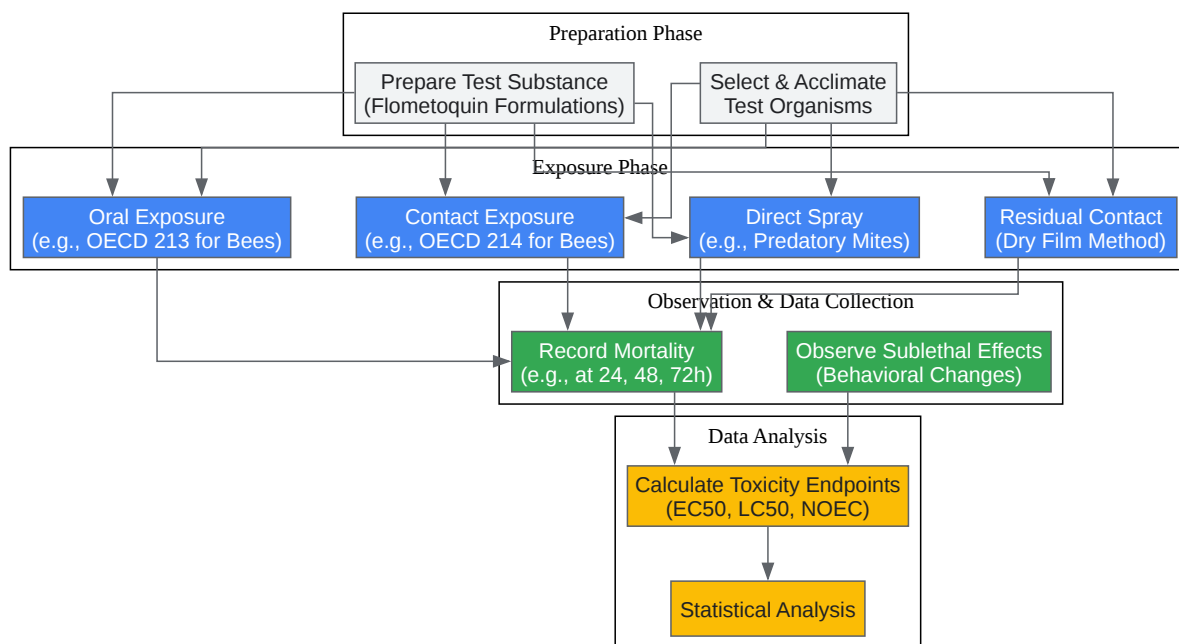
For other non-target arthropods, including predatory mites, the experimental procedures followed the methods described by the Japan BioControl Association (JCBA). These methods are tailored to the specific biology and life habits of the tested species.

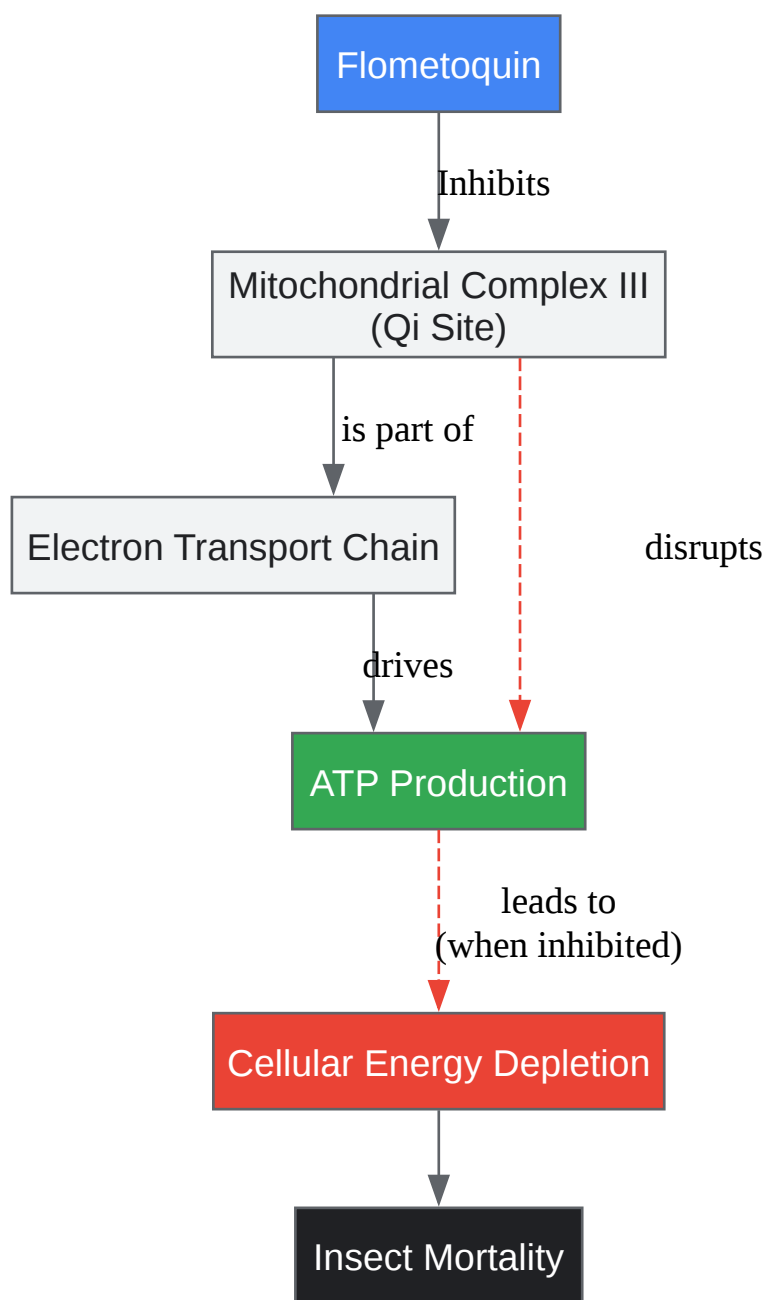
- Exposure Methods: Depending on the species, the application methods include:
 - Insect Dipping: The organisms are immersed in a solution of the test substance.

- Contact with a Dry Film: The organisms are exposed to a surface (e.g., glass plate or leaf disc) that has been treated with the test substance and allowed to dry.
- Insect Spraying: A direct spray application is made onto the organisms.
- Test Conditions: While specific parameters such as temperature and humidity were not detailed in the available literature, these tests are generally conducted under controlled laboratory conditions to minimize variability.
- Endpoints: The assessments primarily focus on acute mortality, with observations for any adverse effects on behavior or development.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for assessing the acute toxicity of a pesticide like **flometoquin** on non-target arthropods, based on the described methodologies.





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References

- 1. Discovery of flometoquin, a novel quinoline insecticide - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The sublethal effects of pesticides on beneficial arthropods - PubMed [pubmed.ncbi.nlm.nih.gov]
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